

Technical Support Center: Storage and Handling of Decyl Aldehyde-d2

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Compound of Interest

Compound Name: Decyl aldehyde-d2

Cat. No.: B12371972

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Welcome to the Technical Support Center for **Decyl aldehyde-d2**. This guide is designed for researchers, scientists, and professionals in drug development to ensure the safe and effective handling of this compound. The following information is primarily based on the non-deuterated analog, Decyl aldehyde, as specific data for the deuterated form is limited. The primary chemical hazards and handling precautions are expected to be very similar.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Decyl aldehyde-d2**?

A1: To ensure the stability and longevity of **Decyl aldehyde-d2**, it should be stored under the following conditions:

- **Temperature:** Store in a cool, dry place. Specific recommendations include storing below +30°C[1][2] or at a maximum of 25°C[3]. For long-term storage, some suppliers recommend storing in a cool place[4].
- **Atmosphere:** Decyl aldehyde is sensitive to air and can oxidize[1]. It is recommended to store the compound under an inert atmosphere, such as nitrogen.
- **Container:** Keep the container tightly closed and sealed in its original packaging. Ensure containers are kept upright to prevent leakage.
- **Light:** Protect from light, as it can activate autoxidation reactions.

Q2: What are the primary hazards associated with handling **Decyl aldehyde-d2**?

A2: **Decyl aldehyde-d2** is considered a hazardous chemical. The primary hazards include:

- Eye Irritation: It is classified as causing serious eye irritation.
- Skin Irritation: It is described as a severe skin irritant.
- Flammability: It is a combustible liquid.
- Aquatic Hazard: It is harmful to aquatic life with long-lasting effects.

Q3: What personal protective equipment (PPE) should be worn when handling **Decyl aldehyde-d2**?

A3: Appropriate personal protective equipment is mandatory for safe handling.

Recommendations include:

- Eye/Face Protection: Wear safety glasses with side-shields, chemical splash goggles, or a face shield.
- Hand Protection: Chemical-resistant, impervious gloves are recommended.
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. A lab coat, long-sleeved clothing, and an apron are recommended.
- Respiratory Protection: Under normal conditions with good ventilation, respiratory protection is not typically required. In case of insufficient ventilation or aerosol formation, use a NIOSH-approved respirator.

Q4: What materials are incompatible with **Decyl aldehyde-d2**?

A4: **Decyl aldehyde-d2** is incompatible with strong oxidizing agents. It can also react with strong acids and bases.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Product Degradation (e.g., change in color, formation of precipitate)	Oxidation from air exposure.	1. Ensure the container is tightly sealed and was purged with an inert gas (nitrogen or argon) before sealing.2. For future use, handle the material under an inert atmosphere.3. Store in a cool, dark place to minimize light-catalyzed oxidation.
Contamination with incompatible materials.	1. Review experimental protocols to ensure no contact with strong oxidizing agents.2. Use clean, dry glassware and equipment.	
Exposure to heat.	1. Confirm storage temperature is below 30°C.2. Avoid placing the container near heat sources.	
Inconsistent Experimental Results	Inaccurate concentration due to product degradation.	1. Verify the purity of the material using an appropriate analytical technique (e.g., GC-MS, NMR) before use.2. If degradation is suspected, purify the aldehyde before use.
Improper handling leading to contamination.	1. Always use clean and dry equipment.2. Avoid introducing moisture into the container.	

Physical and Chemical Properties

Property	Value
Melting Point	7 °C
Boiling Point	207-209 °C
Density	0.83 g/mL at 20 °C
Flash Point	85 °C / 185 °F
Water Solubility	Insoluble

Experimental Protocols

Protocol for Safe Handling and Dispensing

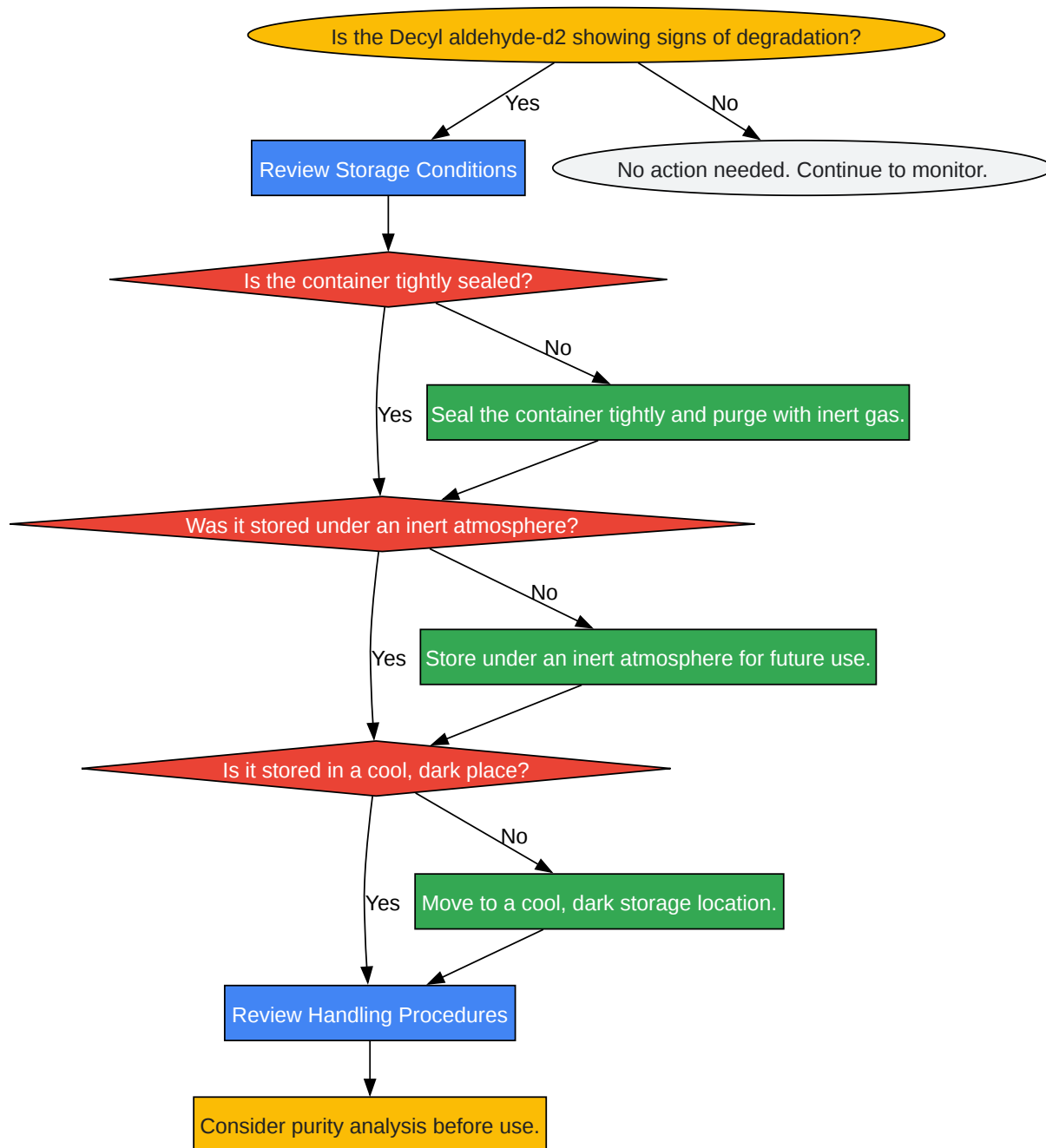
- Preparation: Work in a well-ventilated area, preferably in a chemical fume hood. Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE): Don the appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Inert Atmosphere: If the experiment is sensitive to oxidation, prepare an inert atmosphere work area (e.g., a glove box or a flask with a nitrogen inlet).
- Dispensing: Open the container in the fume hood. Use a clean, dry pipette or syringe to transfer the required amount of **Decyl aldehyde-d2**.
- Sealing: After dispensing, purge the headspace of the container with an inert gas (e.g., nitrogen) before tightly sealing the cap.
- Cleanup: Clean any spills immediately with an inert absorbent material. Dispose of waste according to local regulations. Wash hands thoroughly after handling.

Protocol for Long-Term Storage

- Container: Ensure the **Decyl aldehyde-d2** is in its original, tightly sealed container. If the original container is compromised, transfer the material to a suitable, clean, and dry container made of an inert material (e.g., amber glass).

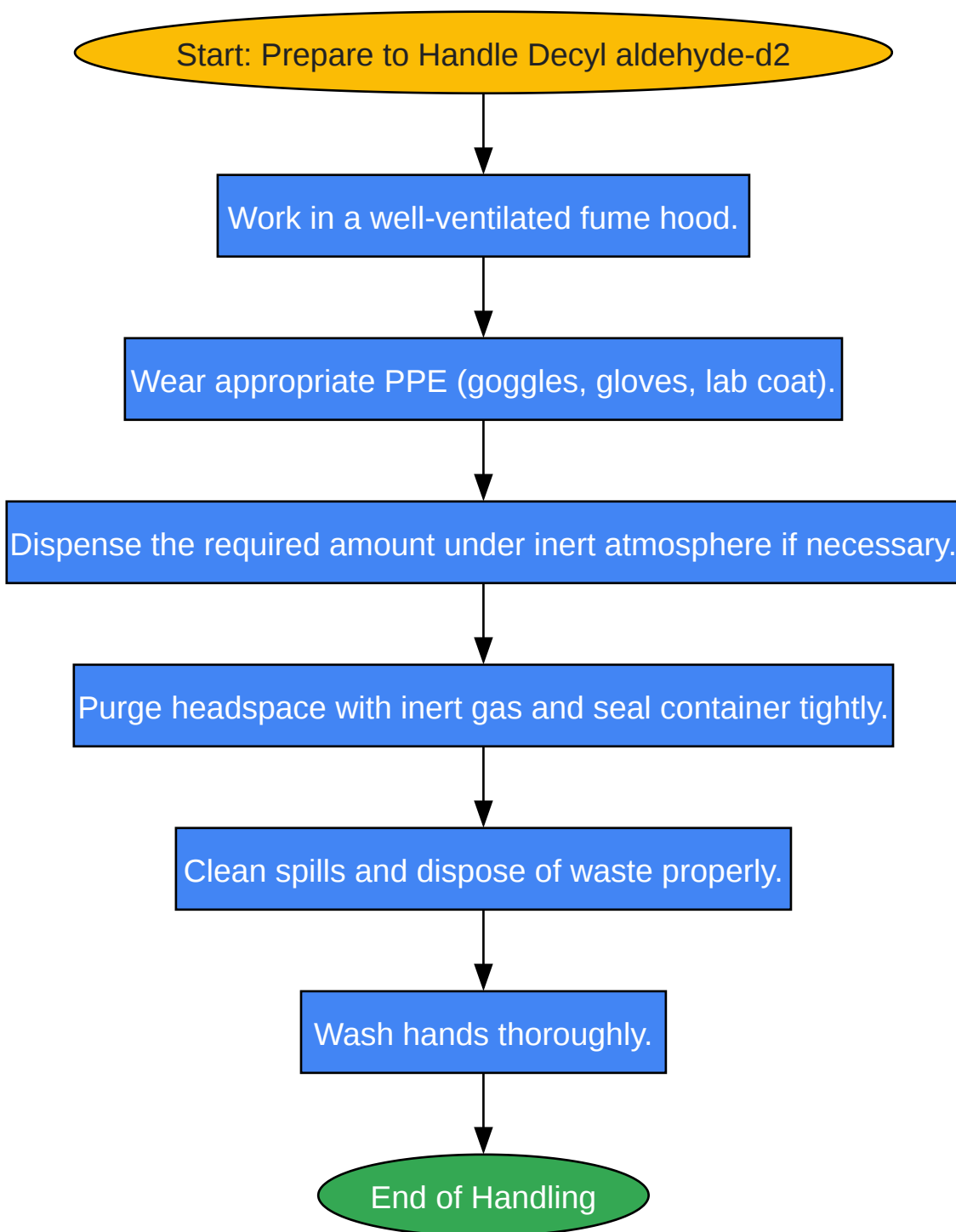
- **Inert Atmosphere:** Purge the headspace of the container with a dry, inert gas like nitrogen or argon to displace any air.
- **Sealing:** Seal the container tightly. For extra protection, consider using paraffin film to wrap the cap and threads.
- **Labeling:** Ensure the container is clearly labeled with the product name, date received, and any hazard warnings.
- **Storage Location:** Store the container in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials. The storage temperature should be maintained below 30°C.

Visual Guides



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Caption: Troubleshooting workflow for **Decyl aldehyde-d2** degradation.



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Caption: Safe handling workflow for **Decyl aldehyde-d2**.

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References

- 1. Decyl aldehyde | 112-31-2 [chemicalbook.com]
- 2. 112-31-2 CAS MSDS (Decyl aldehyde) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. directpcw.com [directpcw.com]
- 4. DECANAL - Ataman Kimya [atamanchemicals.com]
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